

Application Note and Protocol for NOTP Conjugation with Peptides

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Compound of Interest

Compound Name: NOTP

Cat. No.: B15603820

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Introduction

The conjugation of bifunctional chelators to peptides is a critical step in the development of radiopharmaceuticals for diagnostic imaging and targeted radionuclide therapy. S-2-(4-isothiocyanatobenzyl)-1,4,7-triazacyclononane-1,4,7-triacetic acid (**NOTP**) is a macrocyclic chelator that, once conjugated to a targeting peptide, can stably coordinate diagnostic or therapeutic radionuclides. The isothiocyanate group (-NCS) of **NOTP** reacts efficiently with primary amines, such as the N-terminal amine or the ϵ -amino group of lysine residues on a peptide, to form a stable thiourea linkage. This application note provides a detailed protocol for the conjugation of **NOTP** to peptides, purification of the resulting conjugate, and subsequent quality control measures.

Materials and Reagents

- Peptide of interest with at least one primary amine
- S-2-(4-isothiocyanatobenzyl)-1,4,7-triazacyclononane-1,4,7-triacetic acid (**NOTP**)

- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- 0.1 M Sodium Bicarbonate Buffer (pH 8.5-9.0)
- Trifluoroacetic Acid (TFA)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- High-Performance Liquid Chromatography (HPLC) system with a reverse-phase column (e.g., C18)
- Mass Spectrometer (MS)
- Lyophilizer

Experimental Protocols

Peptide Preparation

- Synthesize and purify the peptide of interest using standard solid-phase peptide synthesis (SPPS) and HPLC purification techniques.^{[1][2]}
- Characterize the peptide by mass spectrometry to confirm its identity and purity.
- Lyophilize the purified peptide and store it under desiccated conditions at -20°C or -80°C.

NOTP-Peptide Conjugation

The isothiocyanate group of **NOTP** reacts with primary amines on the peptide to form a stable thiourea bond.^{[3][4]} The reaction is pH-dependent, with optimal conjugation occurring under slightly basic conditions.^{[5][6]}

- Reagent Preparation:
 - Allow the lyophilized peptide and **NOTP** to warm to room temperature.

- Prepare a stock solution of the peptide in the 0.1 M Sodium Bicarbonate Buffer (pH 8.5-9.0). The concentration will depend on the solubility of the peptide.
- Prepare a fresh stock solution of **NOTP** in anhydrous DMF or DMSO.
- Conjugation Reaction:
 - In a microcentrifuge tube, add the peptide solution.
 - Add a 5 to 10-fold molar excess of the **NOTP** solution to the peptide solution.^[3] The optimal ratio may need to be determined empirically for each peptide.
 - Gently vortex the mixture to ensure homogeneity.
 - Incubate the reaction mixture for 2-4 hours at room temperature or 37°C.^[4] The reaction progress can be monitored by HPLC.

Purification of the NOTP-Peptide Conjugate

Purification is essential to remove unreacted **NOTP** and any side products. Reversed-phase HPLC is the most common and effective method for purifying peptide conjugates.^{[1][2]}

- Reaction Quenching (Optional): The reaction can be quenched by adding a small molecule with a primary amine (e.g., Tris buffer) or by acidification with dilute TFA.
- HPLC Purification:
 - Acidify the reaction mixture with 0.1% TFA.
 - Inject the mixture onto a semi-preparative or preparative reverse-phase HPLC column.
 - Elute the conjugate using a gradient of water/0.1% TFA (Solvent A) and acetonitrile/0.1% TFA (Solvent B). A typical gradient might be 5-95% B over 30 minutes.
 - Monitor the elution profile at a suitable wavelength (e.g., 220 nm and 280 nm). The **NOTP**-peptide conjugate will typically have a longer retention time than the unconjugated peptide.

- Collect fractions corresponding to the desired product peak.
- Desalting (Optional): If necessary, the purified conjugate can be desalted using a C18 SPE cartridge.

Quality Control of the NOTP-Peptide Conjugate

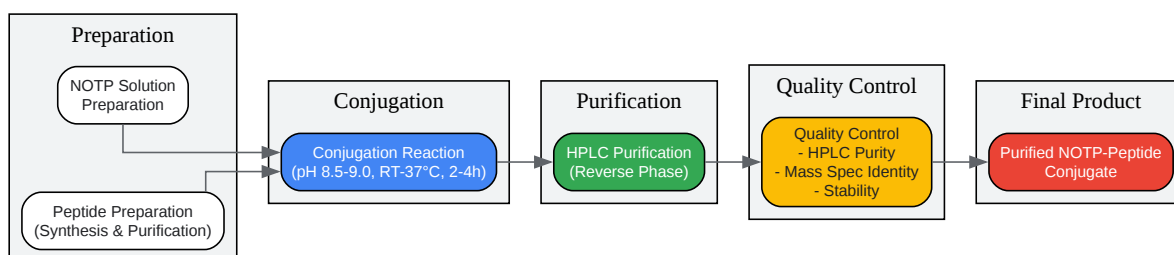
- Purity and Identity Confirmation:
 - Analyze the collected HPLC fractions by analytical HPLC to confirm purity. A purity of >95% is generally desired.^[7]
 - Confirm the identity of the **NOTP**-peptide conjugate by mass spectrometry. The observed mass should correspond to the theoretical mass of the conjugated peptide.
- Quantification:
 - Determine the concentration of the purified conjugate using UV-Vis spectrophotometry at 280 nm if the peptide contains aromatic amino acids, or by quantitative amino acid analysis.
- Stability Testing:
 - Assess the stability of the conjugate in relevant buffers (e.g., PBS, serum) over time at different temperatures (e.g., 4°C, 37°C).^{[8][9]}
 - Analyze samples at various time points by HPLC to monitor for degradation.

Data Presentation

Parameter	Condition	Purpose	Reference(s)
Conjugation Reaction			
pH	8.5 - 9.0	To deprotonate primary amines for efficient nucleophilic attack.	[5][6]
Temperature	Room Temperature to 37°C	To facilitate the reaction without degrading the peptide.	[4]
Molar Ratio (NOTP:Peptide)	5:1 to 10:1	To drive the reaction to completion.	[3]
Reaction Time	2 - 4 hours	Sufficient time for conjugation, monitorable by HPLC.	
Solvent	0.1 M Sodium Bicarbonate Buffer / DMF or DMSO	To dissolve both peptide and NOTP.	
Purification			
Method	Reversed-Phase HPLC	To separate the conjugate from unreacted starting materials.	[1][2]
Column	C18 (preparative or semi-preparative)	Standard for peptide purification.	
Mobile Phase	Water/Acetonitrile with 0.1% TFA	Common mobile phase for reverse-phase chromatography of peptides.	
Quality Control			

Purity Assessment	Analytical RP-HPLC	To determine the purity of the final conjugate (>95%).	[7]
Identity Confirmation	Mass Spectrometry (e.g., ESI-MS)	To confirm the correct molecular weight of the conjugate.	
Stability Assessment	Incubation in PBS and serum followed by HPLC analysis	To evaluate the stability of the conjugate under physiological conditions.	[8][9]

Visualizations



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Caption: Workflow for **NOTP** conjugation with peptides.

Conclusion

This protocol provides a comprehensive guide for the successful conjugation of **NOTP** to peptides. The key steps involve careful preparation of reagents, optimization of the conjugation reaction conditions, and rigorous purification and quality control of the final product. Adherence to this protocol will facilitate the development of high-quality **NOTP**-peptide conjugates for subsequent radiolabeling and use in preclinical and clinical research.

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